

Spectroscopic Analysis of 3-Ethyl-5-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-5-nitropyridine

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Ethyl-5-nitropyridine**. Due to the limited availability of direct experimental data for this specific compound, this document presents representative data from structurally analogous compounds, namely 3-ethylpyridine and various 5-nitropyridine derivatives. This approach allows for a robust estimation of the expected spectroscopic characteristics of **3-Ethyl-5-nitropyridine**. Detailed experimental protocols for each spectroscopic technique are also provided to facilitate the acquisition of precise data.

Spectroscopic Data Summary

The following tables summarize the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Ethyl-5-nitropyridine**, based on data from analogous compounds.

Table 1: Predicted ^1H NMR Spectroscopic Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	8.8 - 9.2	s	-
H-4	8.2 - 8.6	d	~2-3
H-6	8.5 - 8.9	d	~2-3
-CH ₂ - (Ethyl)	2.7 - 2.9	q	~7-8
-CH ₃ (Ethyl)	1.2 - 1.4	t	~7-8

Note: Predicted values are based on the analysis of 3-ethylpyridine and various nitropyridine derivatives.

Table 2: Predicted ¹³C NMR Spectroscopic Data

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-2	150 - 155
C-3	135 - 140
C-4	130 - 135
C-5	145 - 150
C-6	148 - 153
-CH ₂ - (Ethyl)	25 - 30
-CH ₃ (Ethyl)	13 - 16

Note: Predicted values are based on the analysis of 3-ethylpyridine and various nitropyridine derivatives.

Table 3: Predicted Infrared (IR) Absorption Bands

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H stretch	3000 - 3100	Medium
Aliphatic C-H stretch	2850 - 2970	Medium
C=N stretch (Pyridine ring)	1580 - 1610	Medium-Strong
C=C stretch (Pyridine ring)	1400 - 1600	Medium-Strong
NO ₂ asymmetric stretch	1520 - 1560	Strong
NO ₂ symmetric stretch	1340 - 1360	Strong
C-N stretch	800 - 850	Medium

Note: Predicted values are based on the analysis of various nitropyridine and ethyl-substituted aromatic compounds.

Table 4: Predicted Mass Spectrometry (MS) Data

Ion	Predicted m/z	Relative Abundance
[M] ⁺	152	High
[M-NO ₂] ⁺	106	Medium
[M-C ₂ H ₅] ⁺	123	Medium
[Pyridine ring fragments]	Various	Low-Medium

Note: Predicted values are based on the expected fragmentation pattern of **3-Ethyl-5-nitropyridine**.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Methodology:

- **Sample Preparation:** Dissolve 5-25 mg of the sample in approximately 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).^[1] The choice of solvent depends on the sample's solubility.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum using a standard pulse sequence. Key parameters to set include the spectral width, acquisition time, and number of scans.
- **^{13}C NMR Acquisition:** Acquire the carbon NMR spectrum using a proton-decoupled pulse sequence to obtain singlets for each carbon atom. A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts are typically referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).^[1]

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- **Sample Preparation:**
 - **For Solids:** Prepare a KBr pellet by grinding a small amount of the solid sample with dry potassium bromide and pressing it into a thin disk. Alternatively, Attenuated Total Reflectance (ATR) can be used by placing a small amount of the solid directly on the ATR crystal.^[2]
 - **For Liquids:** Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).^[3]
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.

- Acquisition: Record the spectrum, typically in the range of 4000 to 400 cm^{-1} . A background spectrum of the empty sample holder (or pure KBr for pellets) should be recorded and subtracted from the sample spectrum.[2]
- Data Analysis: Identify the characteristic absorption bands corresponding to the different functional groups.[4][5]

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

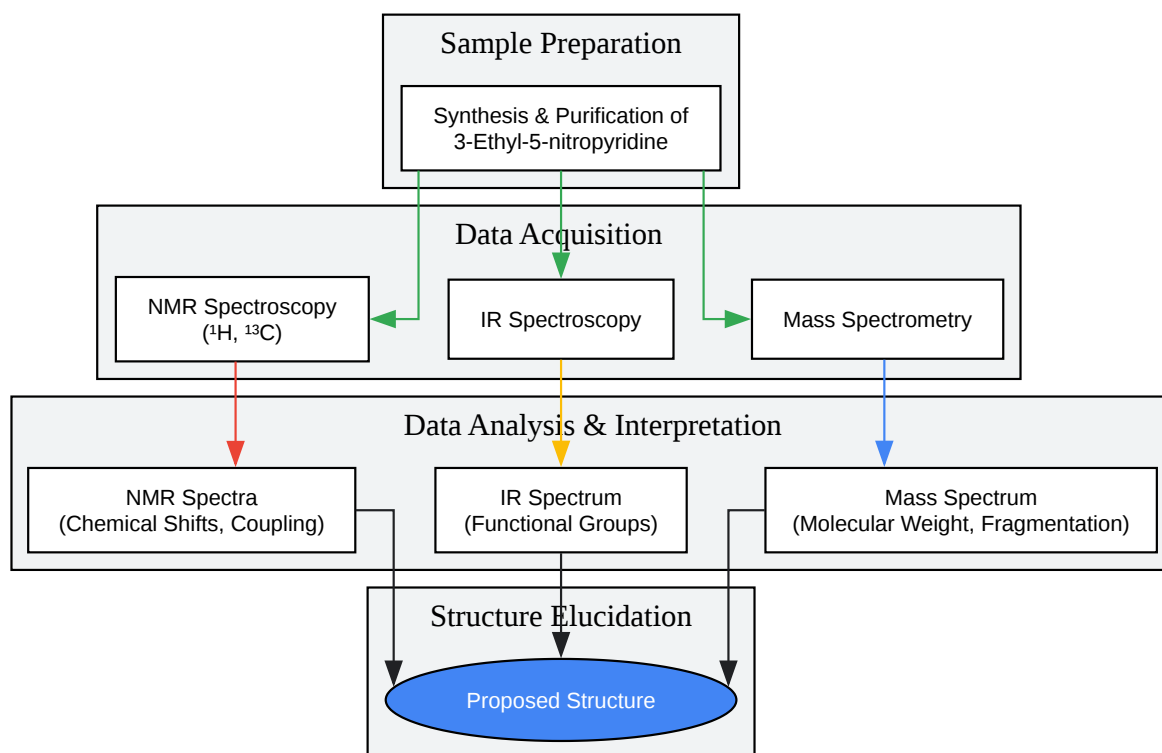
Methodology:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. Common methods include direct infusion or coupling with a chromatographic technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).[6]
- Ionization: Ionize the sample molecules. Electron Impact (EI) is a common hard ionization technique that provides detailed fragmentation patterns.[7][8] Softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used to preserve the molecular ion.[9]
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).[6][8]
- Detection: Detect the separated ions to generate a mass spectrum, which plots the relative abundance of ions versus their m/z ratio.[10]

Visualizations

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for acquiring and interpreting spectroscopic data for the structural elucidation of an organic compound like **3-Ethyl-5-nitropyridine**.

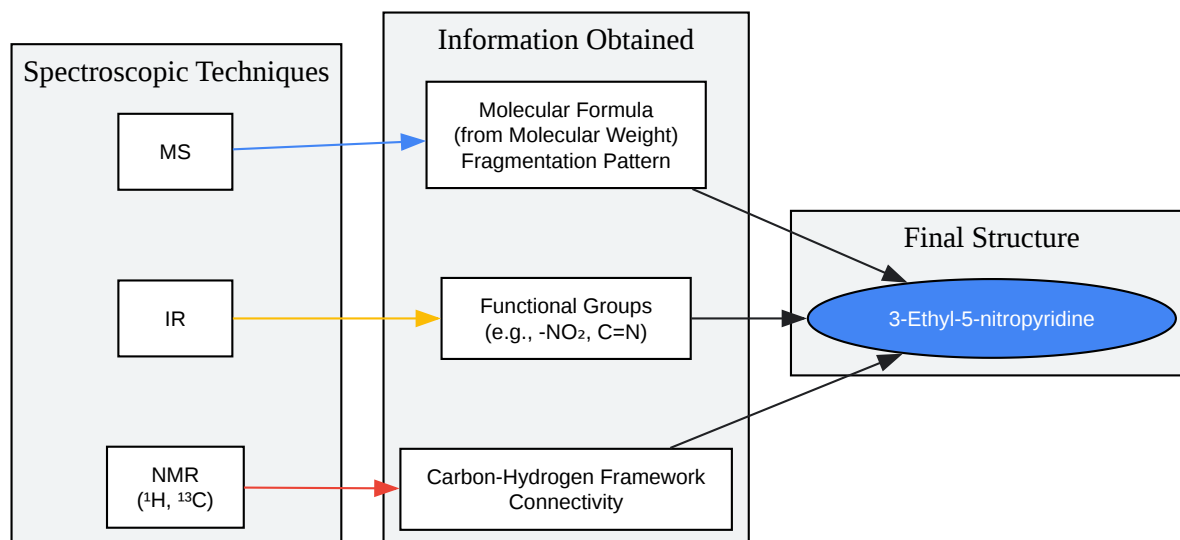


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Caption: General workflow for spectroscopic data acquisition and analysis.

Logical Relationship of Spectroscopic Techniques

This diagram illustrates how the information from different spectroscopic techniques is integrated to determine the final chemical structure.



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Caption: Integration of data from different spectroscopic techniques.

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